

(2-Amino-5-chlorophenyl)boronic acid molecular structure

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Compound of Interest

Compound Name: (2-Amino-5-chlorophenyl)boronic acid

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An In-Depth Technical Guide to the Molecular Structure and Applications of **(2-Amino-5-chlorophenyl)boronic acid**

Abstract

(2-Amino-5-chlorophenyl)boronic acid is a trifunctional organoboron compound of significant interest to the scientific community, particularly those in drug discovery and materials science. Its unique electronic and structural characteristics, derived from the ortho-amino, meta-boronic acid, and para-chloro substituents on a benzene ring, make it a versatile and highly valuable building block in modern synthetic chemistry. This guide provides a detailed examination of its molecular structure, physicochemical properties, synthesis, and spectroscopic characterization. Furthermore, it delves into the compound's core application in palladium-catalyzed cross-coupling reactions, offering field-proven insights and detailed experimental protocols for researchers, scientists, and drug development professionals.

Introduction: The Strategic Value of Substituted Arylboronic Acids

Arylboronic acids are a cornerstone of modern organic synthesis, primarily due to their pivotal role in the Suzuki-Miyaura cross-coupling reaction.^[1] This Nobel Prize-winning methodology allows for the efficient construction of carbon-carbon bonds, a fundamental transformation in the synthesis of complex molecules.^[2] The stability, low toxicity, and functional group tolerance of boronic acids have cemented their status as indispensable reagents.^[2]

Among this class, **(2-Amino-5-chlorophenyl)boronic acid** stands out as a particularly strategic synthon. The specific arrangement of its functional groups—an electron-donating amine, an electron-withdrawing halogen, and the versatile boronic acid moiety—provides multiple reactive handles. This trifunctionality allows for sequential, site-selective modifications, enabling the construction of complex molecular scaffolds from a single, readily accessible starting material. Its derivatives are key intermediates in the synthesis of pharmaceuticals, including benzodiazepines, and other biologically active heterocycles.^{[3][4][5]} This guide aims to provide a comprehensive technical overview of this molecule, grounding its theoretical aspects in practical, validated applications.

Molecular Structure & Physicochemical Properties

The reactivity and utility of **(2-Amino-5-chlorophenyl)boronic acid** are direct consequences of its molecular architecture. The molecule consists of a central benzene ring substituted with three key functional groups that dictate its electronic properties and spatial orientation.

- **Boronic Acid Group (-B(OH)₂):** As a Lewis acid with a vacant p-orbital on the boron atom, this group is the primary site of reactivity in Suzuki-Miyaura coupling.^[2] It is responsible for the transmetalation step with the palladium catalyst.
- **Amino Group (-NH₂):** Positioned ortho to the boronic acid, this strong electron-donating group increases the electron density of the aromatic ring, influencing its nucleophilicity. It can also act as a directing group or a point for further functionalization.
- **Chloro Group (-Cl):** Located para to the amino group, this electronegative atom acts as an electron-withdrawing group via induction but can also participate in its own cross-coupling reactions, offering a secondary site for molecular elaboration.

The interplay of these electronic effects makes the molecule a nuanced and powerful tool for synthetic chemists.

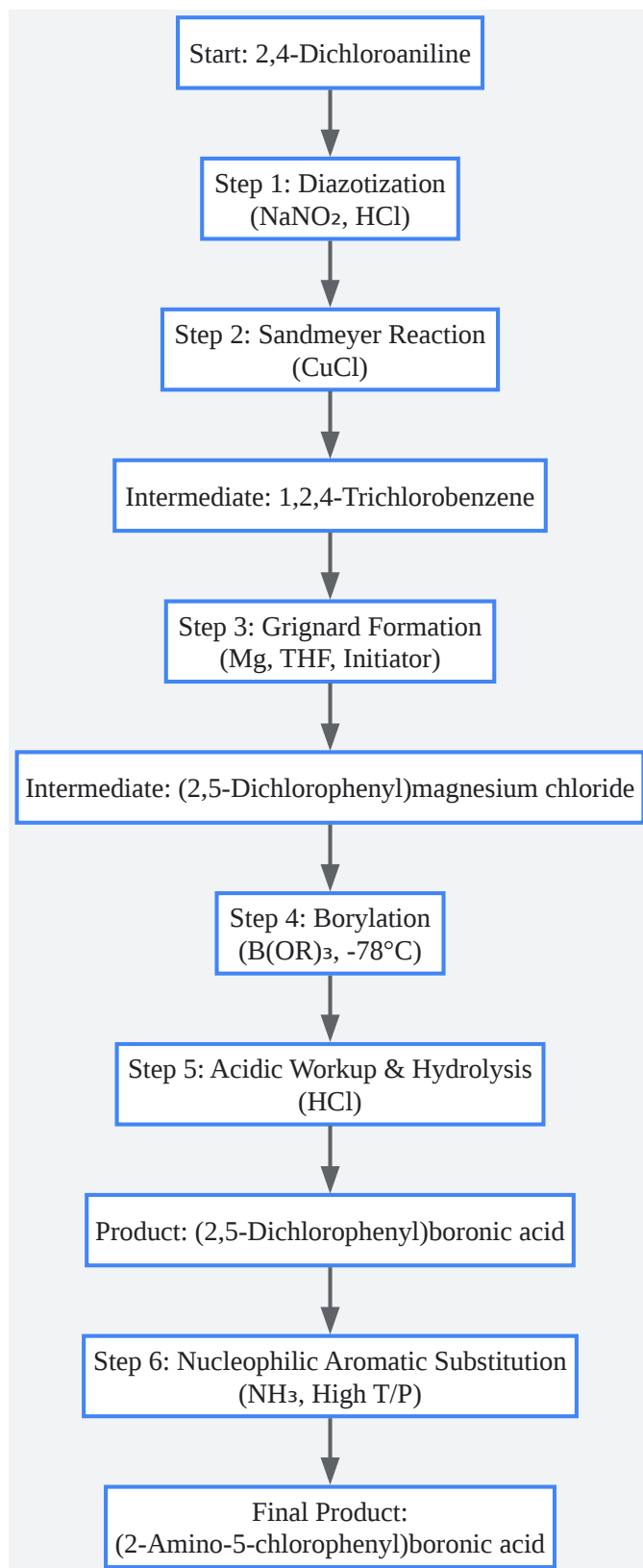
Core Properties

The following table summarizes the key identifiers and physical properties of **(2-Amino-5-chlorophenyl)boronic acid** and its commonly used pinacol ester derivative.

Property	(2-Amino-5-chlorophenyl)boronic acid hydrochloride	2-Amino-5-chlorophenylboronic acid, pinacol ester
CAS Number	2377608-36-9[6]	1073371-77-3[7][8]
Molecular Formula	C ₆ H ₈ BCl ₂ NO ₂ [6]	C ₁₂ H ₁₇ BCINO ₂ [8]
Molecular Weight	207.85 g/mol [6]	253.53 g/mol [8]
Appearance	Light yellow to brown solid	Light yellow to brown Solid[7]
Melting Point	Not specified	91°C to 93°C[8]
Storage	Inert atmosphere, refrigerated[7]	Under inert gas (nitrogen or Argon) at 2–8 °C[7]

Structural Representation

The 2D structure of **(2-Amino-5-chlorophenyl)boronic acid** highlights the spatial relationship between the functional groups.



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Caption: A potential synthetic workflow for **(2-Amino-5-chlorophenyl)boronic acid**.

Experimental Protocol: Synthesis via Grignard Reaction

This protocol describes a generalized procedure for synthesizing an arylboronic acid from an aryl halide. [9] CAUSALITY: The reaction must be conducted under strictly anhydrous and inert conditions. Grignard reagents are potent bases and nucleophiles that react violently with water and oxygen. The low temperature for the borylation step is critical to prevent over-addition of the Grignard reagent to the borate ester, which would lead to unwanted borinic and boronic acid byproducts.

- **Apparatus Setup:** Assemble a three-necked, round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen/argon inlet. Flame-dry all glassware under vacuum and allow it to cool under an inert atmosphere.
- **Grignard Reagent Formation:**
 - Place magnesium turnings (1.2 eq.) in the flask.
 - Add a small crystal of iodine or a few drops of 1,2-dibromoethane to initiate the reaction.
 - Dissolve the starting aryl halide (e.g., 1-bromo-2-amino-5-chlorobenzene, 1.0 eq.) in anhydrous tetrahydrofuran (THF).
 - Add a small portion of the aryl halide solution to the magnesium. An exothermic reaction and color change should indicate initiation.
 - Once initiated, add the remaining aryl halide solution dropwise, maintaining a gentle reflux. After the addition is complete, heat the mixture at reflux for 1-2 hours to ensure complete formation of the Grignard reagent.
- **Borylation:**
 - Cool the Grignard solution to -78 °C using a dry ice/acetone bath.
 - In a separate flask, dissolve triisopropyl borate (1.5 eq.) in anhydrous THF.
 - Add the borate solution dropwise to the cold Grignard reagent solution, maintaining the temperature below -70 °C.

- After the addition, allow the mixture to slowly warm to room temperature and stir overnight.
- Workup and Purification:
 - Cool the reaction mixture in an ice bath and quench by slow, careful addition of aqueous HCl (2M).
 - Extract the aqueous layer with an organic solvent such as ethyl acetate (3x).
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - The crude boronic acid can be purified by recrystallization from an appropriate solvent system (e.g., water or an ether/hexane mixture).

Spectroscopic Characterization

Unambiguous structural confirmation is achieved through a combination of spectroscopic techniques. The data presented in the table below are predicted values based on established principles of NMR and IR spectroscopy for analogous structures. [\[10\]](#)[\[11\]](#)

Technique	Expected Observations
^1H NMR	Aromatic protons (3H) will appear in the δ 6.8-7.8 ppm range, showing characteristic splitting patterns (doublets and doublet of doublets). The amino ($-\text{NH}_2$) protons typically appear as a broad singlet. The boronic acid ($-\text{B}(\text{OH})_2$) protons are also a broad, exchangeable singlet, often between δ 4.5-6.0 ppm, whose position is highly dependent on solvent and concentration. [10]
^{13}C NMR	Aromatic carbons will be observed in the δ 110-150 ppm range. The carbon directly attached to the boron (C-B) will likely be broad and may be difficult to observe due to quadrupolar relaxation. [10]
^{11}B NMR	A single, broad resonance is expected in the range of δ 28-33 ppm, which is characteristic for trigonal arylboronic acids. [12]
FT-IR	Characteristic vibrational frequencies are expected for: N-H stretching (two bands, ~ 3400 - 3200 cm^{-1}), O-H stretching (broad, $\sim 3300\text{ cm}^{-1}$), C=C aromatic stretching (~ 1600 - 1450 cm^{-1}), B-O stretching ($\sim 1350\text{ cm}^{-1}$), and C-Cl stretching (~ 800 - 600 cm^{-1}).

| Mass Spec. | The mass spectrum should show a molecular ion peak (M^+) corresponding to the exact mass of the compound, along with a characteristic $\text{M}+2$ peak with approximately one-third the intensity of M^+ , confirming the presence of a single chlorine atom. |

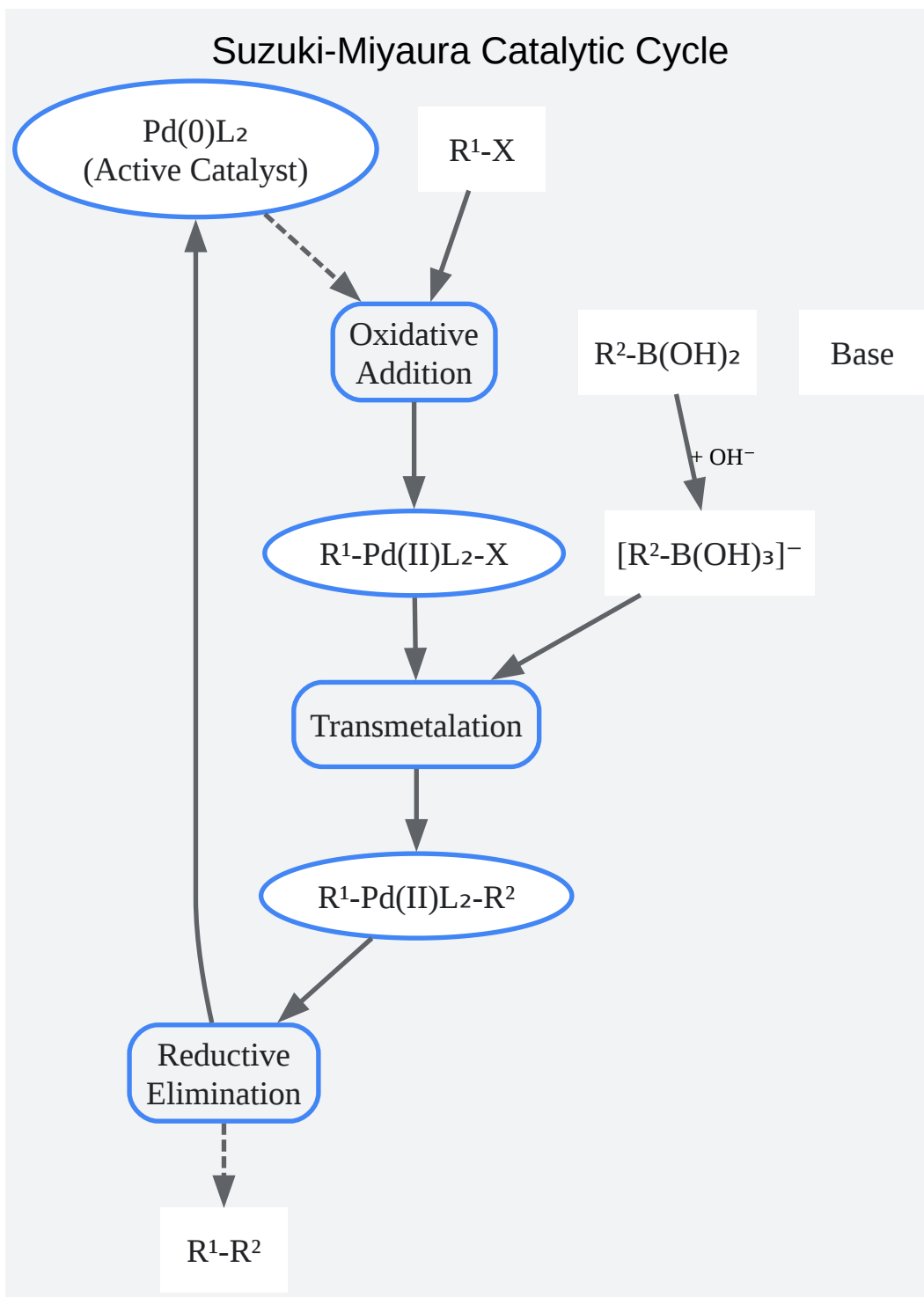
Reactivity and Key Applications: The Suzuki-Miyaura Coupling

The primary utility of **(2-Amino-5-chlorophenyl)boronic acid** is as a nucleophilic partner in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. [1] This reaction is a powerful tool for forming biaryl structures, which are prevalent in many pharmaceuticals and functional materials. [13]

The Catalytic Cycle

The reaction proceeds through a well-established catalytic cycle involving a palladium catalyst.

CAUSALITY: The base is a critical component of the reaction. It activates the boronic acid by forming a more nucleophilic boronate 'ate' complex, which facilitates the transmetalation step—the transfer of the aryl group from boron to palladium. [2] The choice of ligand is also crucial; it stabilizes the palladium center and modulates its reactivity to promote efficient oxidative addition and reductive elimination.



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Caption: Generalized catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

Experimental Protocol: Representative Suzuki-Miyaura Reaction

This self-validating protocol outlines a typical cross-coupling reaction. Successful formation of the biaryl product, confirmed by LC-MS and NMR, validates the entire workflow.

- **Reagent Preparation:** In a reaction vial, combine **(2-Amino-5-chlorophenyl)boronic acid** (1.2 eq.), the desired aryl bromide (1.0 eq.), a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (0.02-0.05 eq.), and a base such as potassium carbonate (2.0-3.0 eq.).
- **Solvent Addition:** Add a degassed solvent mixture, for example, a 3:1 ratio of dioxane to water. Degassing (by sparging with nitrogen or argon for 15-20 minutes) is crucial to remove dissolved oxygen, which can oxidize and deactivate the $\text{Pd}(0)$ catalyst.
- **Reaction:** Seal the vial and heat the mixture to 80-100 °C with vigorous stirring. Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Workup:** After the reaction is complete (typically 4-16 hours), cool the mixture to room temperature. Dilute with water and extract with an organic solvent (e.g., ethyl acetate).
- **Purification:** Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, and concentrate. Purify the crude product by flash column chromatography on silica gel to isolate the desired biaryl compound.

Safety and Handling

As with all chemical reagents, proper handling of **(2-Amino-5-chlorophenyl)boronic acid** and its derivatives is essential.

- **Hazard Identification:** The compound is classified as an irritant. It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335). [8][14]*
Precautionary Measures:
 - **Engineering Controls:** Use only in a well-ventilated area, preferably within a chemical fume hood. [14] Ensure that eyewash stations and safety showers are readily accessible. [14] *
 - **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, safety goggles

with side-shields, and a lab coat. [15][16] Avoid formation of dust and aerosols. [15] * Handling: Wash hands and any exposed skin thoroughly after handling. [16] Do not eat, drink, or smoke when using this product. [16] * Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. For long-term stability, especially for the free boronic acid which can undergo dehydration to form boroxines, storage under an inert atmosphere (nitrogen or argon) is recommended. [7]

Conclusion

(2-Amino-5-chlorophenyl)boronic acid is more than a simple chemical; it is a precisely engineered tool for molecular construction. Its value lies in the strategic placement of its three functional groups, which provide a blueprint for complex synthetic endeavors. A thorough understanding of its molecular structure, electronic properties, and reactivity, particularly within the context of the Suzuki-Miyaura coupling, empowers researchers to design and execute efficient synthetic routes toward novel pharmaceuticals and advanced materials. This guide has provided a foundational, yet in-depth, overview to serve as a reliable resource for scientists dedicated to advancing the frontiers of chemical synthesis.

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